

synthesis of polyamides using Bis(4-aminocyclohexyl) ether

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Compound of Interest

Compound Name: *Bis(4-aminocyclohexyl) ether*

CAS No.: *51097-78-0*

Cat. No.: *B1289061*

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Application Note: Synthesis of High-Performance Polyamides using **Bis(4-aminocyclohexyl) ether**

Strategic Overview

Bis(4-aminocyclohexyl) ether (BACE), also known as 4,4'-oxydicyclohexanamine, represents a critical class of alicyclic diamines used to synthesize high-performance polyamides (nylons) and polyimides. Unlike its methylene-bridged counterpart (PACM), the ether linkage in BACE introduces a "swivel" effect. This structural feature disrupts chain packing slightly, resulting in polymers that often exhibit:

- Optical Transparency: Reduced crystallinity compared to aliphatic nylons.
- High Glass Transition Temperature (): Typically $>150^{\circ}\text{C}$, offering excellent thermal stability.^[1]
- Improved Toughness: The ether oxygen imparts flexibility to the rigid cyclohexane rings.

This guide details the protocols for synthesizing BACE-based polyamides via Melt Polycondensation (the industrial standard for aliphatic diacids) and Interfacial Polymerization (for aromatic diacids or heat-sensitive applications).

Material Science & Stereochemistry

The stereochemistry of the diamine is the single most critical variable in determining the final polymer properties. The cyclohexane rings exist in cis or trans configurations.

Isomer Configuration	Physical State (Monomer)	Polymer Property Impact
Trans-Trans	Solid (High)	High crystallinity, high , opaque/translucent, high solvent resistance.
Cis-Trans / Cis-Cis	Liquid / Low-melting Solid	Amorphous domains, high transparency, lower , improved solubility.

Critical Recommendation: For optical applications (e.g., lenses, displays), utilize a commercially available isomeric mixture (typically 20-50% trans-trans). For high-temperature engineering plastics, enrich the trans-trans content via fractional crystallization prior to polymerization.

Protocol A: Melt Polycondensation (Nylon Salt Method)

This method is preferred for reacting BACE with aliphatic dicarboxylic acids (e.g., Adipic acid, Sebacic acid, Dodecanedioic acid). It ensures 1:1 stoichiometry through the isolation of a "Nylon Salt."

Reagents:

- **Bis(4-aminocyclohexyl) ether (BACE)**
- Dicarboxylic Acid (e.g., Dodecanedioic acid for "Nylon BACE-12")

- Solvent: Ethanol (95%) or Methanol
- Catalyst: Phosphorous acid (
) or Sodium hypophosphite (0.1 wt%)

Step 1: Nylon Salt Preparation[2]

- Dissolution: Dissolve the dicarboxylic acid in boiling ethanol (20% w/v concentration).
- Addition: Dropwise add a stoichiometric equivalent (1:1 molar ratio) of BACE to the hot acid solution.
- Precipitation: The exothermic reaction will generate the ammonium carboxylate salt. Upon cooling to room temperature, the salt precipitates.
- Purification: Filter the white salt crystals. Wash 3x with cold ethanol.
- Drying: Dry in a vacuum oven at 60°C for 12 hours.
 - QC Check: Verify stoichiometry by measuring the pH of a 1% aqueous solution of the salt (Target: pH 7.0–7.5).

Step 2: Polymerization Cycle

- Charging: Load the Nylon Salt and catalyst into a high-pressure autoclave (e.g., Parr reactor). Add 10-20% (w/w) deionized water to facilitate heat transfer and initial hydrolysis.
- Purge: Cycle Nitrogen (
) 3 times to remove oxygen (prevents yellowing).
- Pre-Polymerization (Pressurized):
 - Heat to 220°C.
 - Maintain pressure at 1.7–2.0 MPa (250–300 psi).

- Hold for 1–2 hours. Mechanism: Oligomer formation occurs; water prevents loss of volatile amine.
- Finishing (Depressurization & Vacuum):
 - Gradually release pressure over 45 minutes while ramping temperature to 260°C–280°C (depending on the specific acid used).
 - Apply high vacuum (< 100 Pa) for 30–60 minutes. Mechanism: Removal of condensate water drives equilibrium to high molecular weight (Le Chatelier's principle).
- Discharge: Extrude the polymer melt into a water bath and pelletize.

Protocol B: Interfacial Polymerization (Acid Chloride Method)

Use this protocol for reacting BACE with aromatic diacids (e.g., Terephthaloyl chloride, Isophthaloyl chloride) to create semi-aromatic polyamides (Polyphthalamides) which have melting points too high for melt processing.

Reagents:

- Aqueous Phase: BACE, Sodium Hydroxide (acid scavenger), Distilled Water.
- Organic Phase: Terephthaloyl chloride (TPC), Dichloromethane (DCM) or Chloroform.
- Surfactant: Tetrabutylammonium bromide (TBAB) (Phase transfer catalyst).

Workflow:

- Aqueous Prep: Dissolve BACE (10 mmol) and NaOH (22 mmol) in 50 mL water. Add TBAB (0.1 mmol). Chill to 5°C.
- Organic Prep: Dissolve TPC (10 mmol) in 50 mL DCM.
- Reaction:
 - Place the aqueous solution in a high-shear blender or vessel with a vigorous stirrer.

- Rapidly pour the organic phase into the aqueous phase while stirring at maximum speed.
- Observation: A polymer film/precipitate forms instantly at the interface.
- Post-Process: Stir for 10 minutes. Filter the solid polymer.^[2]
- Washing: Wash sequentially with water (to remove salts), dilute HCl (to neutralize residual amine), and acetone.
- Drying: Vacuum dry at 100°C.

Visualization of Workflows

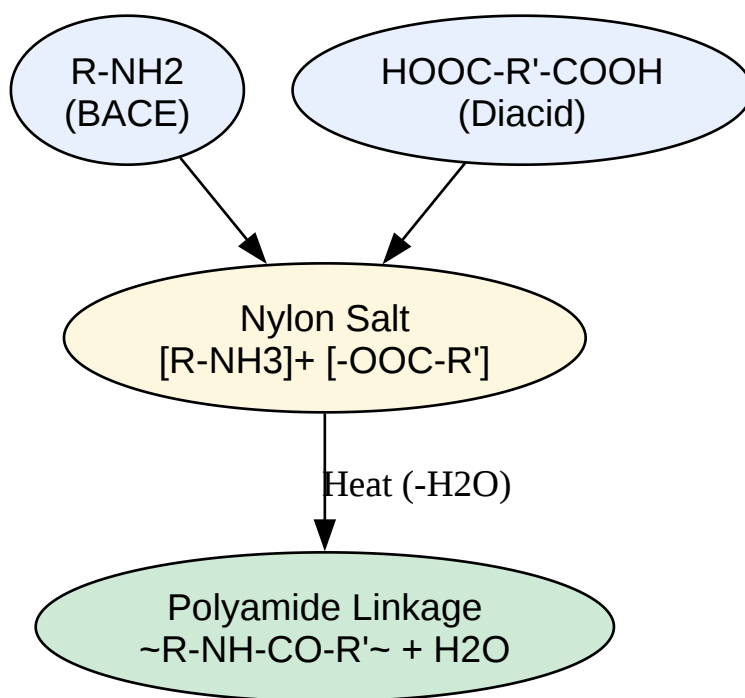
Figure 1: Melt Polycondensation Logic Flow



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Caption: The stepwise progression from monomer selection to high-molecular-weight polymer using the Nylon Salt method.

Figure 2: Chemical Mechanism (Simplified)



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Caption: Formation of the ionic salt intermediate followed by thermal dehydration to form the amide bond.

Characterization & Troubleshooting

Key QC Metrics

Test	Method	Target Specification
Inherent Viscosity	0.5 g/dL in m-cresol at 30°C	0.8 – 1.2 dL/g
Glass Transition ()	DSC (10°C/min, 2nd heat)	140°C – 180°C (Dependent on diacid)
Color	Visual / Colorimeter	Colorless to Pale Straw (Yellowing indicates oxidation)

Troubleshooting Guide

- Problem: Low Viscosity (Brittle Polymer).

- Root Cause:[1][2][3][4][5][6][7][8][9][10] Stoichiometric imbalance or insufficient vacuum time.
- Fix: Recalculate salt purity; check reactor seals; extend vacuum phase by 30 mins.
- Problem: Gelation/Crosslinking.
 - Root Cause:[1][2][3][4][5][6][7][8][9][10] Impurities in BACE (triamines) or excessive temperature (>300°C).
 - Fix: Verify monomer purity (>99.5%) via GC; lower finishing temperature.
- Problem: Yellow/Brown Discoloration.
 - Root Cause:[1][2][3][4][5][6][7][8][9][10] Oxidation during the high-heat phase.
 - Fix: Ensure strict purging (O₂ < 10 ppm); add antioxidant (e.g., Irganox 1098).

References

- Odian, G. (2004). Principles of Polymerization. 4th Edition. Wiley-Interscience.
- Katz, M. (1961). Polyamides derived from cyclohexanebis(methylamine). U.S. Patent 3,012,994. [Link](#) (Foundational patent describing salt methods for alicyclic diamines).
- Hsiao, S.H., et al. (2004). "Synthesis and properties of polyamides based on 1,1-bis[4-(4-aminophenoxy)phenyl]cyclohexane". Journal of Polymer Science Part A. [Link](#) (Analogous ether-diamine synthesis protocols).
- ECHA Registration Dossier. (2023). 4,4'-diaminodicyclohexylmethane (PACM).[5] [Link](#) (Safety and isomer data for the structural analog).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. www2.ictp.csic.es \[www2.ictp.csic.es\]](#)
- [3. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [4. gdckulgam.edu.in \[gdckulgam.edu.in\]](#)
- [5. 4,4'-Diaminodicyclohexylmethane - Wikipedia \[en.wikipedia.org\]](#)
- [6. US3012994A - Polyamides derived from cyclohexanebis - Google Patents \[patents.google.com\]](#)
- [7. The Properties of Poly\(ester amide\)s Based on Dimethyl 2,5-Furandicarboxylate as a Function of Methylene Sequence Length in Polymer Backbone - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. EP0554823A1 - Epoxy resins cured with mixed methylene bridged poly\(cyclohexyl-aromatic\)amine curing agents - Google Patents \[patents.google.com\]](#)
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